

Efinaconazole-d4: A Technical Guide to Safety and Handling for Research Professionals

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety data and handling guidelines for **Efinaconazole-d4**. The information is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this isotopically labeled compound.

Introduction

Efinaconazole-d4 is the deuterated form of Efinaconazole, a broad-spectrum triazole antifungal agent.[1] It is primarily utilized as an internal standard in analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS) for the precise quantification of Efinaconazole in biological matrices. The structural similarity to the parent compound allows it to mimic the analyte's behavior during sample preparation and analysis, correcting for variations and improving accuracy.

Safety Data Sheet (SDS)

While a specific Safety Data Sheet for **Efinaconazole-d4** is not readily available, the safety profile is expected to be comparable to that of its non-deuterated counterpart, Efinaconazole. The following information is summarized from available SDS for Efinaconazole and should be considered as a baseline for safe handling.

Physical and Chemical Properties



The known physical and chemical properties of **Efinaconazole-d4** and its parent compound are presented below.

Property	Efinaconazole-d4	Efinaconazole
Molecular Formula	C18H18D4F2N4O[2]	C ₁₈ H ₂₂ F ₂ N ₄ O[3]
Molecular Weight	352.4 g/mol [2]	348.39 g/mol [3]
Appearance	Neat	White to off-white powder
Solubility	Soluble in Acetonitrile and Methanol.[2]	Slightly soluble in Chloroform and Methanol; >14 mg/mL in DMSO.[3]
Storage	Store at -20°C.	Store at -20°C.

Hazard Identification and First Aid

Hazard	Description	First Aid Measures
Inhalation	May cause respiratory tract irritation.	Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	May cause skin irritation.	Wash with soap and water. Remove contaminated clothing. Seek medical attention if irritation develops.
Eye Contact	May cause eye irritation.	Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.
Ingestion	May be harmful if swallowed.	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.



Handling and Storage

Aspect	Guideline
Handling	Use in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Avoid formation of dust and aerosols. Wear appropriate personal protective equipment (PPE).
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place. Store at -20°C for long-term stability.
Incompatibilities	Strong oxidizing agents.

Personal Protective Equipment (PPE)

Protection	Recommendation
Eye/Face	Wear safety glasses with side-shields or goggles.
Skin	Wear protective gloves and lab coat.
Respiratory	Use a NIOSH-approved respirator if ventilation is inadequate or for handling large quantities.

Toxicological Information

Toxicological data for **Efinaconazole-d4** is not available. The following information for Efinaconazole is provided for reference.



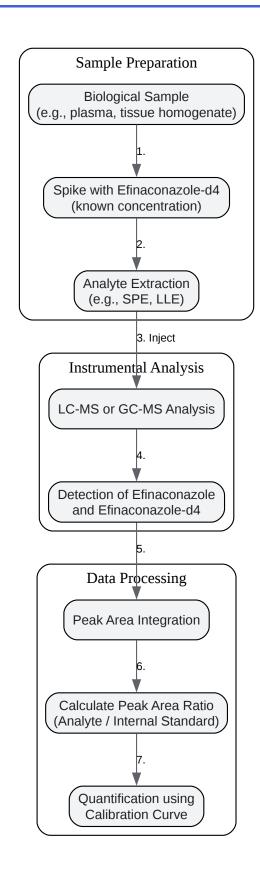
Toxicity Type	Finding
Acute Toxicity	No data available for oral, dermal, or inhalation LD50.
Skin Corrosion/Irritation	Mild skin irritation observed in animal studies.[4]
Serious Eye Damage/Irritation	May cause eye irritation.
Carcinogenicity	Not found to be carcinogenic in a 2-year dermal mouse study.[4]
Genotoxicity	No evidence of mutagenic or clastogenic potential.[4]
Reproductive Toxicity	Suspected of damaging fertility or the unborn child based on animal studies at high doses.[5]

Experimental Protocols

As **Efinaconazole-d4** is primarily used as an internal standard, a general experimental workflow for its application in LC-MS or GC-MS is provided below.

General Workflow for use as an Internal Standard





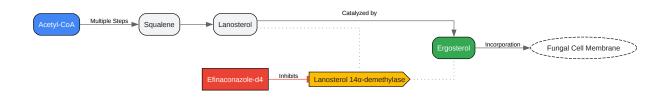
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Workflow for using **Efinaconazole-d4** as an internal standard.



Mechanism of Action and Signaling Pathway

Efinaconazole, and by extension **Efinaconazole-d4**, exerts its antifungal activity by inhibiting the fungal enzyme lanosterol 14α -demethylase. This enzyme is a critical component of the ergosterol biosynthesis pathway. Ergosterol is an essential component of the fungal cell membrane, analogous to cholesterol in mammalian cells. Inhibition of this enzyme disrupts the fungal cell membrane integrity, leading to fungal cell death.



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